

Triethylamine Phosphate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylamine phosphate

Cat. No.: B3028843

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethylamine phosphate, also known as triethylammonium phosphate, is an ionic compound formed from the acid-base reaction between triethylamine and phosphoric acid.[1] It is a versatile and widely utilized reagent in various chemical and pharmaceutical applications. Its utility stems from its properties as a buffer, an ion-pairing agent in chromatography, and as a catalyst in organic synthesis.[1][2][3] This technical guide provides an in-depth overview of the molecular structure, properties, synthesis, and key applications of **triethylamine phosphate**, with a focus on its relevance to drug development and scientific research.

Molecular Structure and Formula

The chemical formula for triethylammonium dihydrogen phosphate is $C_6H_{18}NO_4P$, and its molecular weight is 199.19 g/mol.[1][4][5] The structure consists of a triethylammonium cation ($(C_2H_5)_3NH^+$) and a dihydrogen phosphate anion ($H_2PO_4^-$). The cation is formed by the protonation of the nitrogen atom of triethylamine by phosphoric acid. The anion and cation are held together by electrostatic interactions and hydrogen bonding.

While a definitive crystal structure for triethylammonium phosphate is not readily available in the searched literature, structural parameters can be inferred from related compounds and computational studies. The nitrogen atom in the triethylammonium cation is sp^3 -hybridized, resulting in a tetrahedral geometry around the nitrogen.[6]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **triethylamine phosphate** is presented below.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₈ NO ₄ P	[1][4][5]
Molecular Weight	199.19 g/mol	[1][4]
Appearance	Colorless liquid (aqueous solution) or powder to crystal	[2]
Melting Point	93 °C	[2]
Boiling Point	90.5 °C at 760 mmHg	[5]
Density	1.09 g/mL at 20 °C	[5]
pKa of conjugate acid (triethylammonium)	~10.75	

Spectroscopic Data

Technique	Nucleus	Group	Chemical Shift (δ, ppm)	Multiplicity	Reference
¹ H NMR	¹ H	-CH ₃ (Ethyl)	~1.16	Triplet (t)	[1]
¹ H NMR	¹ H	-CH ₂ - (Ethyl)	~3.23	Multiplet (m)	[1]
³¹ P NMR	³¹ P	Phosphate	Wide chemical shift range, sharp lines	Singlet (with ¹ H decoupling)	[7][8]

Note: NMR data is representative and can vary based on solvent and concentration.

Experimental Protocols

Synthesis of Triethylammonium Phosphate

The synthesis of triethylammonium phosphate is a straightforward acid-base neutralization reaction.^[1]

Materials:

- Triethylamine (TEA)
- Phosphoric acid (H_3PO_4), typically 85% in water
- Ice bath
- Stir plate and stir bar
- Addition funnel
- Reaction flask

Procedure:

- Place a known molar equivalent of triethylamine in a reaction flask equipped with a stir bar.
- Cool the flask in an ice bath to manage the exothermic nature of the reaction.
- Slowly add one molar equivalent of 85% phosphoric acid dropwise from an addition funnel while stirring vigorously.
- Maintain the temperature of the reaction mixture below a certain threshold (e.g., 20-30 °C) throughout the addition.
- After the addition is complete, allow the mixture to stir for an additional 1-2 hours at room temperature to ensure the reaction goes to completion.
- The resulting product is an aqueous solution of triethylammonium phosphate. The stoichiometry can be adjusted to produce different phosphate salts (mono-, di-, or tribasic).^[1]

Preparation of Triethylammonium Phosphate Buffer for HPLC

Triethylammonium phosphate is frequently used as a mobile phase additive in reversed-phase high-performance liquid chromatography (RP-HPLC).[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- Triethylamine (TEA)
- Phosphoric acid (H_3PO_4), 85%
- HPLC-grade water
- pH meter
- Volumetric flasks and pipettes

Procedure:

- To prepare a 1 M triethylammonium phosphate (TEAP) buffer, start by preparing a 1 M solution of triethylamine.
- Slowly and carefully add concentrated phosphoric acid to the triethylamine solution while monitoring the pH with a calibrated pH meter.
- Continue adding phosphoric acid until the desired pH is reached (e.g., pH 2.8 or 6.0, depending on the application).[\[11\]](#)
- It is crucial to perform this in a fume hood with proper personal protective equipment due to the volatile and corrosive nature of the reagents.
- The final buffer concentration will be approximately 1 M with respect to the phosphate, and the triethylamine concentration will be determined by the final pH.

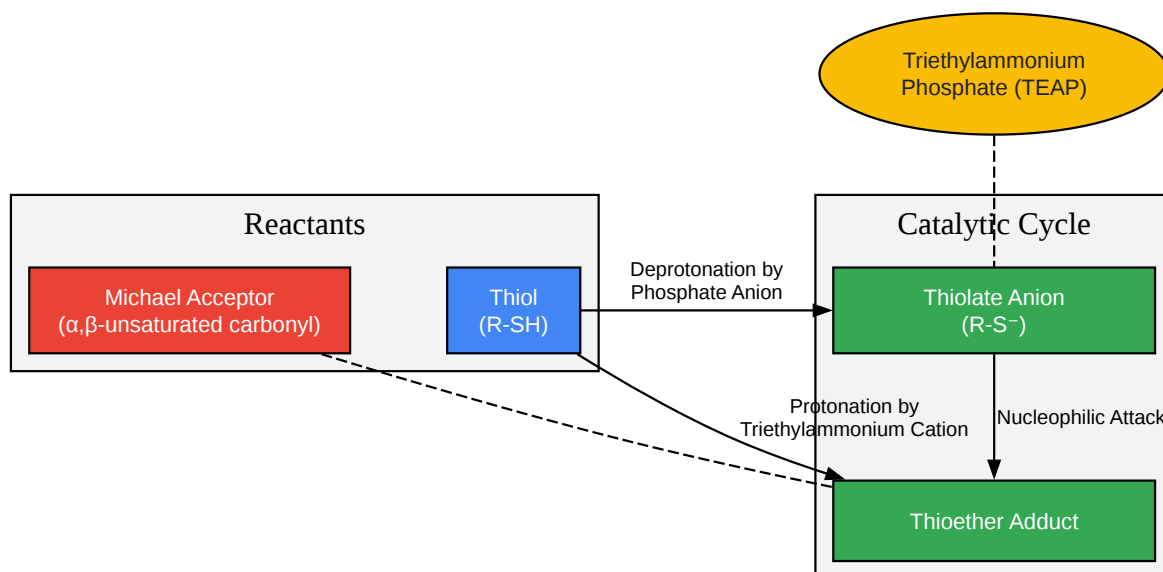
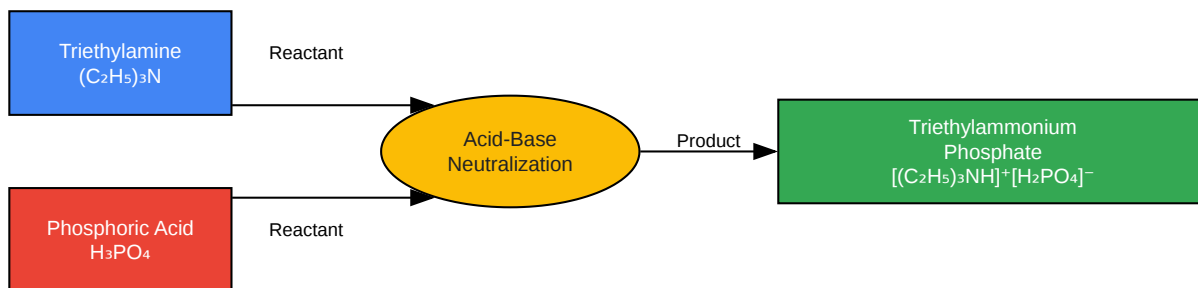
Applications in Research and Drug Development

Triethylamine phosphate has several important applications in the pharmaceutical and research sectors.

- **Chromatography:** It is widely used as an ion-pairing reagent in RP-HPLC for the separation of peptides, proteins, and oligonucleotides.^[9]^[10] The triethylammonium cation pairs with the negatively charged phosphate backbone of nucleic acids or acidic residues of proteins, increasing their retention on the non-polar stationary phase and improving separation.^[10]
- **Catalysis:** Triethylammonium phosphate can act as a bifunctional acid-base catalyst in various organic reactions.^[1] It has been shown to be an effective catalyst for Michael additions, Knoevenagel condensations, and the hydrophosphonylation of aldehydes.^[1] This catalytic activity is relevant in the synthesis of pharmaceutical intermediates.
- **Drug Formulation and Delivery:** While not a direct active pharmaceutical ingredient, the principles of using amine phosphates are relevant. For instance, triethylamine has been used as a capping agent in the synthesis of hydroxyapatite nanoparticles to improve drug loading and release profiles.

Signaling Pathways and Experimental Workflows

While **triethylamine phosphate** is not directly involved in biological signaling pathways, its role in chemical synthesis and analytical workflows can be visualized.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triethylamine phosphate | 10138-93-9 | Benchchem [benchchem.com]
- 2. TRIETHYLAMMONIUM PHOSPHATE | 35365-94-7 [chemicalbook.com]

- 3. General reversed-phase high-performance liquid chromatographic method for the separation of drugs using triethylamine as a competing base - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. 31Phosphorus NMR [chem.ch.huji.ac.il]
- 8. nmr.oxinst.com [nmr.oxinst.com]
- 9. Use of Trialkyl Ammonium Phosphate (TAAP) Buffers in Reverse Phase HPLC for High Resolution and High Recovery of Peptides and Proteins | Semantic Scholar [semanticscholar.org]
- 10. benchchem.com [benchchem.com]
- 11. Preparation of triethylammonium phosphate buffer 1M (TEAP) o - Chromatography Forum [chromforum.org]
- To cite this document: BenchChem. [Triethylamine Phosphate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028843#triethylamine-phosphate-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com